

# An In-depth Technical Guide to the Physical Properties of 2,3-Dimethoxyphenylacetonitrile

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## Compound of Interest

Compound Name: 2,3-Dimethoxyphenylacetonitrile

Cat. No.: B1295363

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This technical guide provides a comprehensive overview of the known physical properties of **2,3-Dimethoxyphenylacetonitrile** (CAS No: 4468-57-9), a compound of interest in pharmaceutical and chemical research. This document collates available data on its melting point and solubility, outlines detailed experimental protocols for their determination, and presents logical workflows to guide laboratory practice.

## Core Physical Properties

Precise physical property data for **2,3-Dimethoxyphenylacetonitrile** is not abundantly available in public literature, with some ambiguity between its potential solid and liquid states at ambient temperatures. While a definitive melting point for the 2,3-isomer is not consistently reported, data for its isomers and related compounds, alongside general principles of organic chemistry, provide valuable context.

## Data Presentation

Property	2,3-Dimethoxyphenylacetonitrile	3,5-Dimethoxyphenylacetonitrile	(3,4-Dimethoxyphenyl)acetonitrile
CAS Number	4468-57-9	13388-75-5	93-17-4
Molecular Formula	C <sub>10</sub> H <sub>11</sub> NO <sub>2</sub>	C <sub>10</sub> H <sub>11</sub> NO <sub>2</sub>	C <sub>10</sub> H <sub>11</sub> NO <sub>2</sub>
Molecular Weight	177.20 g/mol	177.20 g/mol	177.20 g/mol
Appearance	Powder or liquid	Crystalline powder	White to almost white crystals or crystalline needles
Melting Point	Not definitively reported	54-57°C	54-57°C
Boiling Point	283.2°C at 760 mmHg[1]	Not reported	171-178°C at 10 mmHg
Solubility	No specific data available	No specific data available	Soluble in methanol (10%) and ethanol

## Experimental Protocols

Given the absence of specific published methods for **2,3-Dimethoxyphenylacetonitrile**, the following are detailed, generalized protocols for the determination of melting point and solubility applicable to organic compounds.

### Melting Point Determination (Capillary Method)

This method is a standard and widely used technique for determining the melting point of a solid organic compound.[2][3]

Objective: To determine the temperature range over which the solid-to-liquid phase transition occurs for **2,3-Dimethoxyphenylacetonitrile**, assuming a solid form.

Materials:

- **2,3-Dimethoxyphenylacetonitrile** sample

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle (if sample is not a fine powder)

Procedure:

- Sample Preparation:
  - If the sample consists of large crystals, gently crush it into a fine powder using a mortar and pestle.
  - Tap the open end of a capillary tube into the powdered sample to pack a small amount of the compound into the tube.
  - Invert the tube and tap the sealed end on a hard surface to compact the sample at the bottom. The packed sample should be approximately 2-3 mm in height.[\[2\]](#)
- Apparatus Setup:
  - Place the packed capillary tube into the heating block of the melting point apparatus.
  - Ensure the thermometer is correctly positioned to accurately measure the temperature of the block.
- Determination:
  - Turn on the heating element and set a heating rate of approximately 10-15°C per minute for a preliminary, rapid determination of the approximate melting range.
  - Allow the apparatus to cool.
  - For an accurate determination, prepare a new capillary and heat the block rapidly to about 15-20°C below the approximate melting point observed in the preliminary run.

- Reduce the heating rate to 1-2°C per minute.
- Carefully observe the sample. Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Continue heating slowly and record the temperature at which the last solid crystal melts (the end of the melting range).
- Data Recording:
  - The melting point is reported as a range from the temperature of initial melting to the temperature of complete melting.

## Solubility Determination (Qualitative Method)

This protocol provides a straightforward method to assess the solubility of **2,3-Dimethoxyphenylacetonitrile** in various solvents.

Objective: To qualitatively determine the solubility of **2,3-Dimethoxyphenylacetonitrile** in a range of common laboratory solvents.

Materials:

- **2,3-Dimethoxyphenylacetonitrile** sample
- A selection of solvents (e.g., water, methanol, ethanol, acetone, ethyl acetate, dichloromethane, toluene, hexane)
- Small test tubes
- Spatula or calibrated dropper
- Vortex mixer (optional)

Procedure:

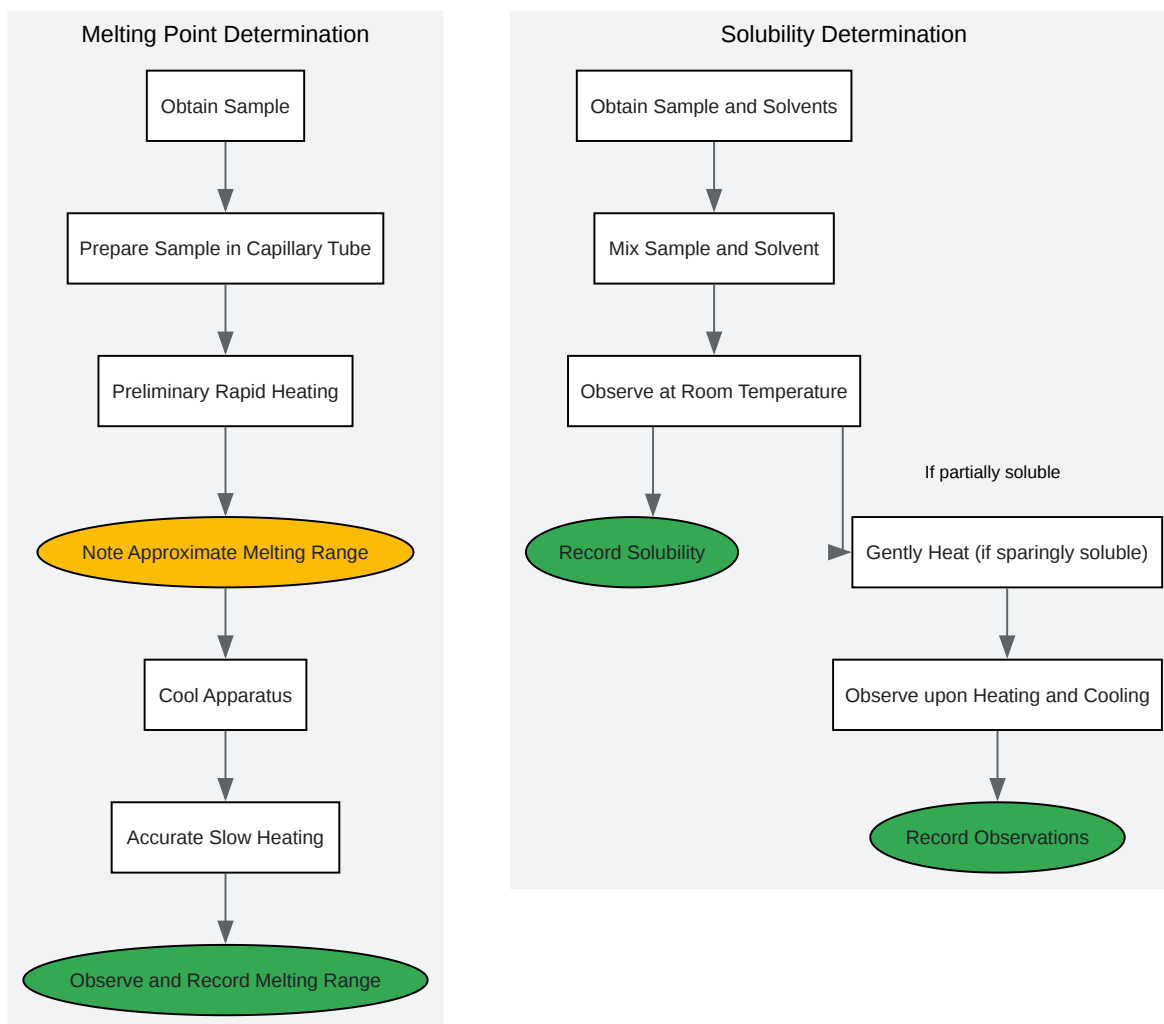
- Sample and Solvent Measurement:

- Into a clean, dry test tube, add approximately 10-20 mg of the solid compound or 1-2 drops of the liquid compound.
- Add 1 mL of the chosen solvent to the test tube.
- Mixing:
  - Agitate the mixture vigorously for 1-2 minutes. A vortex mixer can be used for more efficient mixing.
- Observation:
  - Visually inspect the mixture.
  - Soluble: The compound completely dissolves, forming a clear, homogeneous solution.
  - Partially Soluble: A significant portion of the compound dissolves, but some undissolved material remains.
  - Insoluble: The compound does not appear to dissolve.
- Heating (for sparingly soluble compounds):
  - If the compound is sparingly soluble at room temperature, gently warm the test tube in a water bath and observe any changes in solubility. Note if the compound dissolves upon heating and if it precipitates upon cooling.
- Data Recording:
  - Record the solubility of the compound in each solvent as soluble, partially soluble, or insoluble at the tested temperature.

## Visualizations

## Logical Workflow for Physical Property Determination

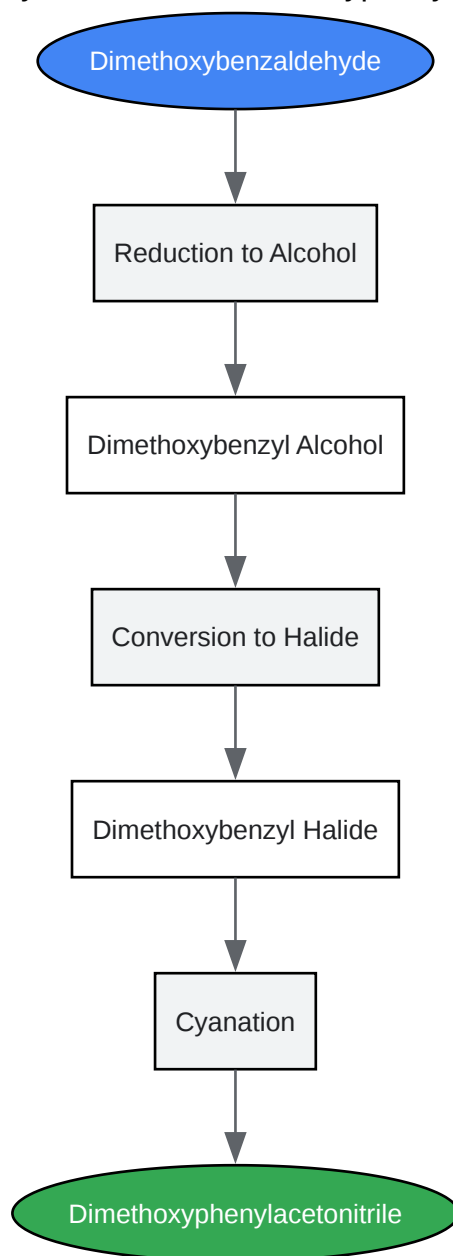
## Workflow for Physical Property Determination

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Caption: Workflow for determining the melting point and solubility of an organic compound.

## Plausible Synthetic Pathway for a Dimethoxyphenylacetonitrile Derivative

Plausible Synthesis of a Dimethoxyphenylacetonitrile



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Caption: A generalized synthetic route for the preparation of a dimethoxyphenylacetonitrile.

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